

Proper storage and handling of Aak1-IN-5 powder.

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Compound of Interest

Compound Name: Aak1-IN-5

Cat. No.: B12425128

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Application Notes and Protocols for Aak1-IN-5

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper storage, handling, and use of **Aak1-IN-5** powder, a highly selective, CNS-penetrable, and orally active inhibitor of Adaptor-Associated Kinase 1 (AAK1).^{[1][2]} The information is intended to guide researchers in designing and executing experiments for the preclinical assessment of this compound.

Product Information

Chemical Name: **Aak1-IN-5** Target: Adaptor-Associated Kinase 1 (AAK1)^[2] Molecular Formula: C₁₉H₂₃F₄N₃O Molecular Weight: 385.40 g/mol ^[2]

Table 1: Quantitative Data for Aak1-IN-5

Parameter	Value	Reference
AAK1 IC ₅₀	1.2 nM	^[1]
Filt K _i	0.05 nM	
Cell IC ₅₀	0.5 nM	
Solubility in DMSO	10 mM	

Storage and Handling

Proper storage and handling of **Aak1-IN-5** powder are critical to maintain its stability and ensure accurate experimental results.

Storage

While some suppliers may ship **Aak1-IN-5** at room temperature, for long-term storage, it is recommended to store the powder in a tightly sealed container in a cool, dry, and well-ventilated area. For optimal stability, store at -20°C. Avoid repeated freeze-thaw cycles.

Handling Precautions

As a specific Safety Data Sheet (SDS) for **Aak1-IN-5** is not readily available, general laboratory safety precautions for handling chemical powders should be strictly followed:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety glasses or goggles, and chemical-resistant gloves.
- **Ventilation:** Use in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of the powder.
- **Avoid Contact:** Avoid contact with skin, eyes, and clothing. In case of contact, flush the affected area with copious amounts of water.
- **Ingestion:** Do not eat, drink, or smoke while handling the product.
- **Cleanup:** In case of a spill, prevent dust generation. Gently sweep or vacuum the material into a suitable disposal container.

Experimental Protocols

Preparation of Stock Solutions

Aak1-IN-5 is soluble in dimethyl sulfoxide (DMSO). The following protocol describes the preparation of a 10 mM stock solution.

Materials:

- **Aak1-IN-5** powder
- Anhydrous DMSO
- Sterile polypropylene microcentrifuge tubes

Procedure:

- Allow the **Aak1-IN-5** powder vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Weigh the required amount of **Aak1-IN-5** powder using an analytical balance.
- To prepare a 10 mM stock solution, dissolve 3.854 mg of **Aak1-IN-5** in 1 mL of anhydrous DMSO.
- Vortex the solution until the powder is completely dissolved. Gentle warming in a water bath (37°C) or sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller volumes in sterile polypropylene tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for long-term use.

In Vitro Experimental Protocol: Cell-Based Assays

This protocol provides a general guideline for using **Aak1-IN-5** in cell-based assays. The final concentration of the inhibitor should be determined based on the specific cell line and experimental design.

Procedure:

- Culture cells to the desired confluency in appropriate cell culture medium.
- Prepare serial dilutions of the **Aak1-IN-5** stock solution in DMSO.
- Further dilute the DMSO dilutions into the cell culture medium to achieve the desired final concentrations. Note: To avoid precipitation and minimize solvent toxicity, the final

concentration of DMSO in the cell culture medium should not exceed 0.1%.

- Include a vehicle control (medium with the same final concentration of DMSO) in the experiment.
- Remove the existing medium from the cells and add the medium containing the desired concentration of **Aak1-IN-5** or the vehicle control.
- Incubate the cells for the desired period.
- Proceed with the specific downstream analysis (e.g., Western blotting for p-AP2M1, cell viability assays, etc.).

In Vivo Experimental Protocol: Oral Administration in Rodents

Aak1-IN-5 is orally active. This protocol is based on the formulation used for a similar AAK1 inhibitor, LP-922761. The optimal dose and vehicle may need to be determined empirically for the specific animal model and experimental goals.

Materials:

- **Aak1-IN-5** powder
- Cremophor EL
- Sterile saline (0.9% NaCl) or water

Procedure:

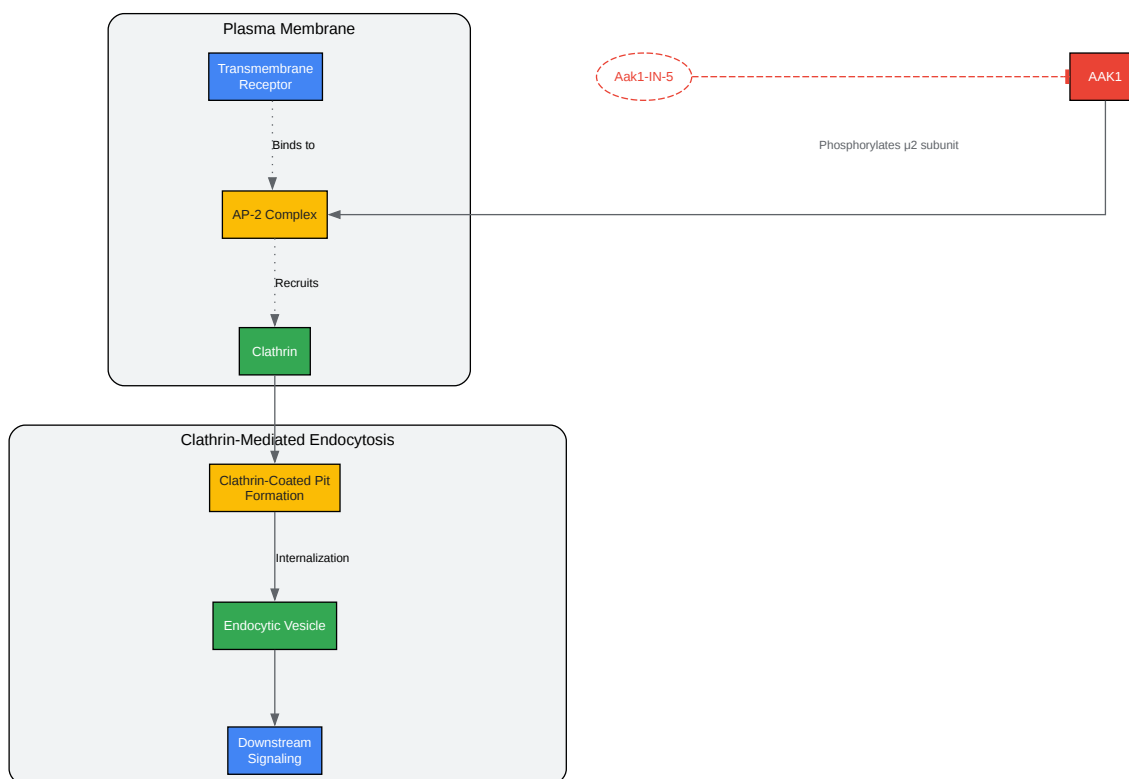
- Prepare a 10% Cremophor EL solution in sterile saline or water.
- Calculate the required amount of **Aak1-IN-5** based on the desired dose (e.g., 1-3 mg/kg) and the weight of the animals.
- Suspend the **Aak1-IN-5** powder in the 10% Cremophor EL vehicle.
- Vortex or sonicate the suspension to ensure homogeneity before administration.

- Administer the formulation to the animals via oral gavage.
- Include a vehicle control group that receives the 10% Cremophor EL solution without the inhibitor.

Signaling Pathways and Experimental Workflow

AAK1 Signaling Pathway

AAK1 is a serine/threonine kinase that plays a key role in clathrin-mediated endocytosis (CME). It phosphorylates the $\mu 2$ subunit of the adaptor protein 2 (AP-2) complex, which is a critical step for the assembly of clathrin-coated pits and the internalization of various receptors and ligands. By inhibiting AAK1, **Aak1-IN-5** can modulate these downstream signaling events. AAK1 has also been shown to be involved in the WNT and Notch signaling pathways.

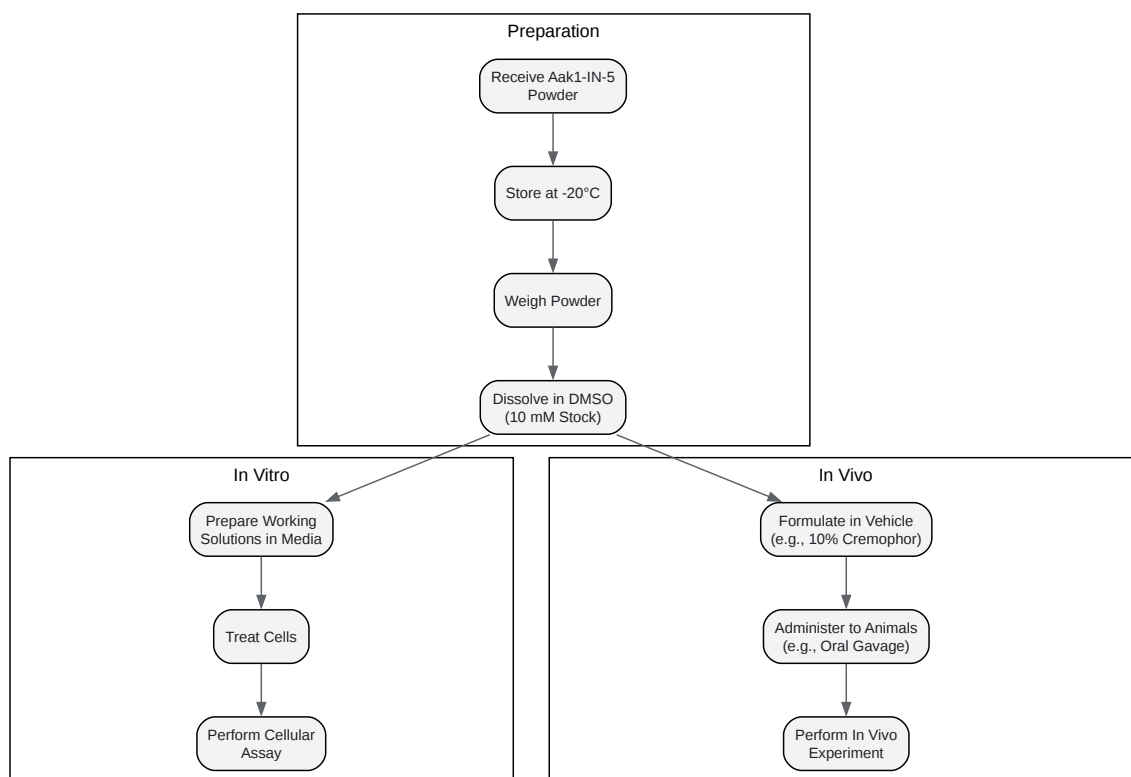


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Caption: AAK1 phosphorylates the AP-2 complex, a key step in clathrin-mediated endocytosis.

Experimental Workflow

The following diagram illustrates a typical workflow for handling and using **Aak1-IN-5** powder in a research setting.



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